

(S)-Tert-butyl but-3-YN-2-ylcarbamate chemical properties and structure

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Compound of Interest

Compound Name: (S)-Tert-butyl but-3-YN-2-ylcarbamate

Cat. No.: B125521

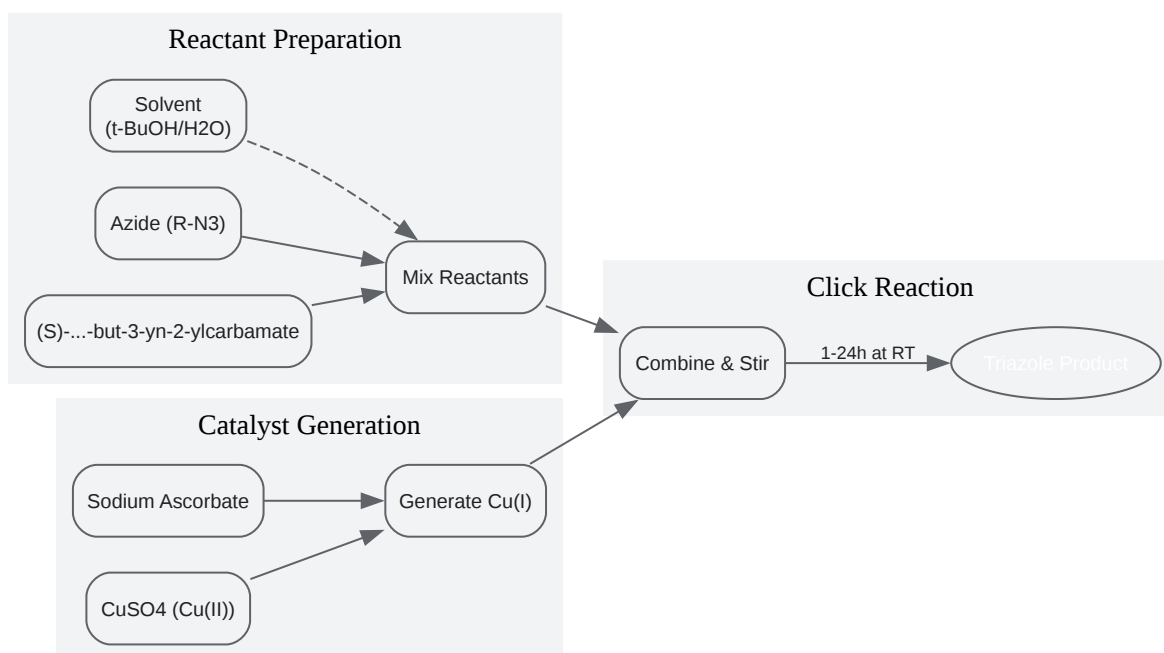
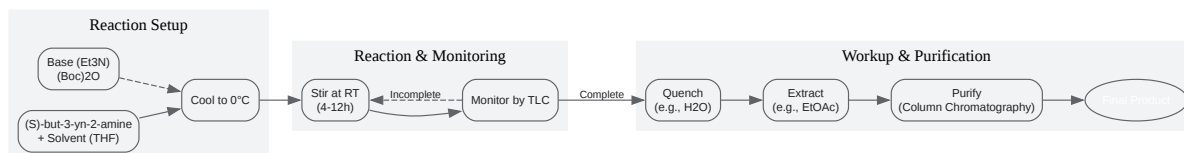
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Chemical Identity and Structure

(S)-Tert-butyl but-3-yn-2-ylcarbamate is a chiral organic compound featuring a terminal alkyne and a Boc-protected amine. This unique combination of functional groups makes it a valuable intermediate for introducing stereospecificity and a reactive "handle" for further molecular elaboration, particularly in click chemistry.

IUPAC Name: tert-butyl N-[(2S)-1-methylprop-2-yn-1-yl]carbamate.[1] SMILES: C#C--INVALID-LINK--NC(=O)OC(C)(C)C InChI Key: AMWSEGBTTPQUKW-ZETCQYMHSA-N.[2]

2D Chemical Structure



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References

- 1. (S)-tert-Butyl but-3-yn-2-ylcarbamate | 118080-79-8 [sigmaaldrich.com]
- 2. cymitquimica.com [cymitquimica.com]
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